

# 2-(Bromomethyl)-4-fluoro-1-methoxybenzene

## CAS number and synonyms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 2-(Bromomethyl)-4-fluoro-1-methoxybenzene

Cat. No.: B1319547

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It appears there are several chemical isomers related to your request, each with a unique CAS number and structure. To provide you with an accurate and in-depth technical guide, please clarify which of the following compounds you are interested in. The subtle differences in their names correspond to different arrangements of the atoms on the benzene ring, which significantly impacts their chemical properties and applications.

## Potential Isomers Based on Your Query:

- 1-(Bromomethyl)-4-fluoro-2-methoxybenzene
  - CAS Number: 886498-51-7[1]
  - Synonyms: Not prominently listed in the initial search.
  - Molecular Formula: C<sub>8</sub>H<sub>8</sub>BrFO[1]
  - Molecular Weight: 219.05[1]
- 2-(Bromomethyl)-1-fluoro-4-methoxybenzene
  - CAS Number: Not explicitly found in the initial search results.
  - Synonyms: 2-(bromomethyl)-1-fluoro-4-methoxybenzene[2]

- Molecular Formula: C<sub>8</sub>H<sub>8</sub>BrFO[2]
- Molecular Weight: 219.0509232[2]
- 4-(Bromomethyl)-1-fluoro-2-methoxybenzene
  - CAS Number: 141080-73-1[3]
  - Synonyms: 4-FLUORO-3-METHOXYBENZYL BROMIDE, 3-Methoxy-4-fluorobenzyl bromide, 5-(Bromomethyl)-2-fluoroanisole[3]
  - Molecular Formula: C<sub>8</sub>H<sub>8</sub>BrFO[3]
  - Molecular Weight: 219.05[3]
- 4-(Bromomethyl)-2-fluoro-1-methoxybenzene
  - CAS Number: 331-61-3
  - Synonyms: 4-Bromomethyl-2-fluor-anisol, 3-Fluoro-4-methoxybenzyl bromide
  - Molecular Formula: C<sub>8</sub>H<sub>8</sub>BrFO
  - Molecular Weight: 219.05

## Other Related Compounds Found:

It is also important to distinguish the "bromomethyl" group (-CH<sub>2</sub>Br) from a "bromo" group (-Br) directly attached to the benzene ring, as these are different compounds:

- 2-Bromo-4-fluoro-1-methoxybenzene
  - CAS Number: 452-08-4[4][5][6]
  - Synonyms: 2-Bromo-4-fluoroanisole[5][6]
  - Molecular Formula: C<sub>7</sub>H<sub>6</sub>BrFO[4][5]
  - Molecular Weight: 205.026[4]

- 4-Bromo-2-fluoro-1-methoxybenzene
  - CAS Number: 2357-52-0
  - Synonyms: 4-Bromo-2-fluoroanisole
  - Molecular Formula: C<sub>7</sub>H<sub>6</sub>BrFO
  - Molecular Weight: Not specified in the immediate snippet.
- 4-Bromo-1-fluoro-2-methoxybenzene
  - CAS Number: 103291-07-2[7]
  - Synonyms: Not prominently listed in the initial search.
  - Molecular Formula: C<sub>7</sub>H<sub>6</sub>BrFO[7]
  - Molecular Weight: Not specified in the immediate snippet.

Once you identify the correct isomer and its CAS number, I can proceed with creating the in-depth technical guide you requested, complete with data tables, experimental protocols, and visualizations.

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## References

- 1. 1-(bromomethyl)-4-fluoro-2-methoxybenzene 95% | CAS: 886498-51-7 | AChemBlock [achemblock.com]
- 2. 2-(bromomethyl)-1-fluoro-4-methoxybenzene CAS#: [amp.chemicalbook.com]
- 3. 141080-73-1 CAS MSDS (4-(BROMOMETHYL)-1-FLUORO-2-METHOXYBENZENE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]

- 4. 2-BROMO-4-FLUORO-1-METHOXYBENZENE | CAS 452-08-4 [matrix-fine-chemicals.com]
- 5. 2-Bromo-4-fluoroanisole | C7H6BrFO | CID 136292 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 452-08-4 | 2-Bromo-4-fluoro-1-methoxybenzene - AiFChem [aifchem.com]
- 7. 4-Bromo-1-fluoro-2-methoxybenzene | C7H6BrFO | CID 13604909 - PubChem [pubchem.ncbi.nlm.nih.gov]
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